

An In-depth Technical Guide to Iodophthalein

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Compound of Interest

Compound Name: *Iodophthalein*

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Introduction

Iodophthalein, a derivative of phenolphthalein, is a compound of historical significance in medical diagnostics and analytical chemistry. This guide provides a comprehensive overview of its synonyms, chemical properties, and primary applications, with a focus on its use as an X-ray contrast agent for cholecystography. While its use in this capacity has been largely superseded by modern imaging techniques, the principles of its application and synthesis remain relevant to researchers in medicinal chemistry and diagnostic imaging.

Synonyms and Chemical Identity

Iodophthalein is known by a variety of names, reflecting its chemical structure and historical commercial formulations. Its sodium salt is the form most commonly referred to in medical literature.

Synonym	Notes
3',3",5',5"-Tetraiodophenolphthalein	IUPAC-based name
Nosophen	
Antinosin	Disodium salt
Cholepulvis	
Cholumbrin	
Iodeikon	A historical commercial name for the intravenous/oral formulation. [1]
Iodognost	
Iodophene sodium	
Iodotetragnost	
Keraphen	
Opacin	
Photobiline	
Radiotetrane	
Shadocol	
Soluble iodophthalein	Refers to the sodium salt
Stipolac	A historical commercial formulation combined with alkalizing agents. [1]
Tetragnost	A historical commercial name. [1]
Tetraiodophthalein	
Tetiothalein sodium	

Physicochemical Properties

The properties of **Iodophthalein** and its sodium salt are crucial for its function as a diagnostic agent. The presence of four iodine atoms imparts radiopacity, while the phthalein structure allows for eventual excretion.

Property	Iodophthalein	Iodophthalein Sodium
Molecular Formula	$C_{20}H_{10}I_4O_4$	$C_{20}H_8I_4Na_2O_4$
Molecular Weight	821.91 g/mol	865.87 g/mol [2]
Appearance	Pale yellow, odorless, tasteless powder	Crystalline powder.[1]
Solubility	Insoluble in water and acids; soluble in ether and chloroform	Soluble in water.[1]
Chirality	Achiral[1]	Achiral[1][2]
CAS Number	386-17-4	2217-44-9[1][3]

Historical Application: Oral Cholecystography

Oral cholecystography was a primary method for visualizing the gallbladder, first described in 1925 using sodium tetraiodophenolphthalein.[4] The procedure relies on the oral administration of the contrast agent, which is then absorbed, concentrated in the gallbladder, and renders it opaque to X-rays.[4]

Experimental Protocol: Oral Cholecystography (Historical Reconstruction)

The following protocol is a reconstruction based on historical accounts of the procedure. Dosages and specific preparations varied.

Objective: To visualize the gallbladder using X-ray imaging to diagnose conditions such as gallstones.

Materials:

- **Iodophthalein** sodium tablets

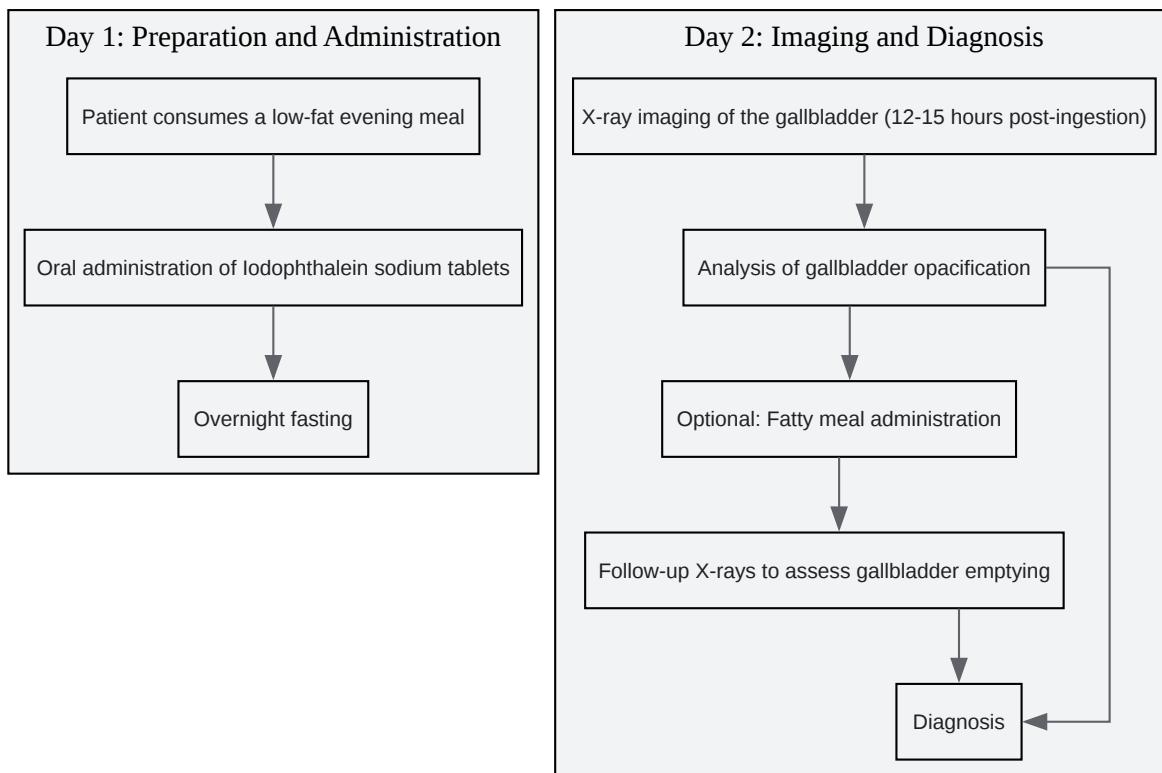
- Standard X-ray equipment
- Fluoroscope

Procedure:

- Patient Preparation (Day 1):
 - The patient consumes a low-fat or fat-free evening meal.
 - Following the meal, the patient ingests the **Iodophthalein** sodium tablets as prescribed by the physician. The dosage was typically administered in capsules.
- Administration:
 - The oral dose was generally around 4 grams, administered in 0.5-gram capsules, one every half hour until the full dose was taken. The sodium salt was often administered intravenously at a dosage of 3 to 3.5 grams.
- Fasting:
 - After taking the contrast agent, the patient fasts overnight. Water is permissible.
- Imaging (Day 2):
 - Approximately 12 to 15 hours after ingestion, X-ray images of the gallbladder are taken.
 - A fluoroscope may be used to observe the gallbladder in real-time.
- Fatty Meal Stimulation (Optional):
 - To assess gallbladder function (emptying), the patient may be given a fatty meal after the initial X-rays.
 - Subsequent X-rays are taken at intervals to observe the contraction of the gallbladder.

Expected Results: A healthy gallbladder will appear as a dense shadow on the X-ray. Gallstones, being radiolucent, will appear as negative shadows within the opacified gallbladder.

Workflow for Oral Cholecystography



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Caption: Workflow of the historical oral cholecystography procedure.

Application as a pH Indicator

As a derivative of phenolphthalein, **Iodophthalein** can function as a pH indicator. While specific pH transition ranges for **Iodophthalein** are not widely documented in recent literature, its color change is based on the same structural rearrangements as phenolphthalein. In acidic and neutral solutions, the lactone form is colorless. In basic solutions, deprotonation leads to a conjugated system, resulting in a colored compound.

Experimental Protocol: Preparation and Use as a pH Indicator

Objective: To prepare an **Iodophthalein** indicator solution and observe its color change in acidic and basic conditions.

Materials:

- **Iodophthalein** powder
- Ethanol (95% or absolute)
- Distilled water
- 0.1 M Hydrochloric acid (HCl)
- 0.1 M Sodium hydroxide (NaOH)
- Test tubes
- Pipettes

Procedure:

- Preparation of Indicator Solution (0.5% w/v):
 - Weigh 0.5 g of **Iodophthalein** powder.
 - Dissolve the powder in 50 mL of ethanol in a 100 mL volumetric flask.
 - Once dissolved, add distilled water to bring the total volume to 100 mL.
- Testing the Indicator:
 - Place 2-3 mL of 0.1 M HCl into a clean test tube.
 - Place 2-3 mL of distilled water into a second test tube.
 - Place 2-3 mL of 0.1 M NaOH into a third test tube.

- Add 2-3 drops of the **Iodophthalein** indicator solution to each test tube.
- Observe and record the color of the solution in each test tube.

Expected Results: The solution will be colorless in the acidic (HCl) and neutral (water) solutions and will turn to a pink or violet color in the basic (NaOH) solution.

Synthesis of Iodophthalein

The synthesis of **Iodophthalein** (3',3",5',5"-tetraiodophenolphthalein) is a two-step process starting from phenolphthalein. The first step is the synthesis of phenolphthalein itself, followed by an iodination reaction.

Protocol for Synthesis

Objective: To synthesize 3',3",5',5"-tetraiodophenolphthalein.

Part 1: Synthesis of Phenolphthalein

Materials:

- Phthalic anhydride
- Phenol
- Concentrated sulfuric acid or zinc chloride (catalyst)
- Heating apparatus (e.g., oil bath)
- Reaction flask with condenser

Procedure:

- Combine phthalic anhydride and two equivalents of phenol in a reaction flask.
- Slowly add a catalytic amount of concentrated sulfuric acid or zinc chloride.
- Heat the mixture under reflux for several hours.

- Allow the mixture to cool, then pour it into water to precipitate the crude phenolphthalein.
- Purify the crude product by recrystallization.

Part 2: Iodination of Phenolphthalein

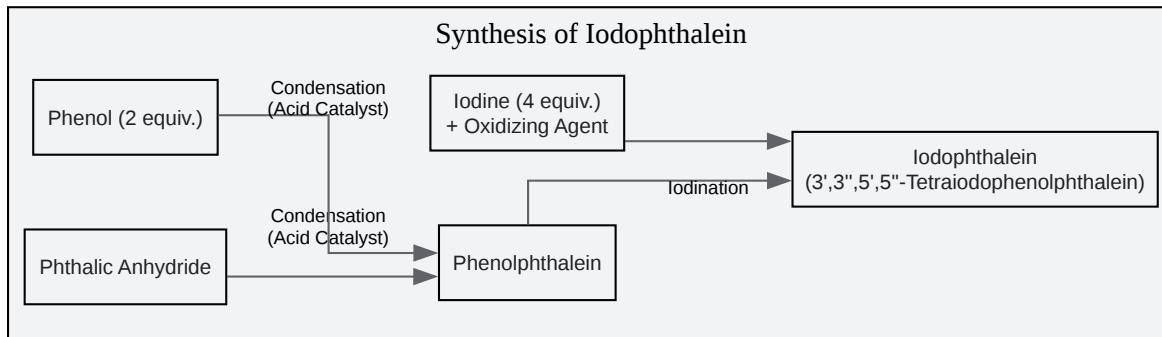
Materials:

- Phenolphthalein
- Iodine
- An oxidizing agent (e.g., iodic acid or nitric acid)
- Suitable solvent

Procedure:

- Dissolve phenolphthalein in a suitable solvent.
- Add a stoichiometric amount of iodine and an oxidizing agent. The oxidizing agent is necessary to generate the electrophilic iodine species for aromatic substitution.
- The reaction mixture is stirred, and the progress is monitored until the iodination is complete.
- The product, 3',3",5',5"-tetraiodophenolphthalein, is then isolated and purified.

Logical Relationship for the Synthesis of Iodophthalein



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Caption: Synthesis pathway of **Iodophthalein** from phthalic anhydride and phenol.

Biological Staining

While not as common as other phthalein-based stains, **Iodophthalein** can be used in biological staining. Its application would be similar to other acidic dyes, where it would have an affinity for basic tissue components such as cytoplasm and connective tissue. A specific, standardized protocol for **Iodophthalein** as a biological stain is not readily available in contemporary literature. However, a general procedure for a simple staining technique can be outlined.

Experimental Protocol: Simple Staining (General)

Objective: To stain a tissue section with **Iodophthalein**.

Materials:

- Deparaffinized and rehydrated tissue sections on slides
- **Iodophthalein** staining solution (e.g., 0.5% in 50% ethanol)
- Differentiating agent (e.g., acid alcohol)
- Dehydrating agents (graded alcohols)
- Clearing agent (e.g., xylene)

- Mounting medium and coverslips

Procedure:

- Immerse the rehydrated tissue slides in the **Iodophthalein** staining solution for a set period (e.g., 5-10 minutes).
- Briefly rinse in a differentiating agent to remove excess stain.
- Wash gently in running tap water.
- Dehydrate the sections through a series of graded alcohols.
- Clear the sections in xylene.
- Mount with a permanent mounting medium and apply a coverslip.

Expected Results: Basic cellular components will be stained by the acidic **Iodophthalein** dye. The intensity and color will depend on the tissue type and staining time.

Conclusion

Iodophthalein, and its sodium salt, represent a significant milestone in the history of medical imaging. While its clinical use has declined, the chemical principles behind its function as a contrast agent and pH indicator are still of educational and research value. The synthesis of this molecule also serves as a practical example of electrophilic aromatic substitution. This guide provides a foundational understanding of **Iodophthalein** for researchers and professionals in the chemical and biomedical sciences.

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